Troubleshooting data migration to SAP S/4HANA in a lab environment.

Author: BenchChem Technical Support Team. **Date**: December 2025

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SAP S/4HANA Data Migration Technical Support Center

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals experimenting with data migration to SAP S/4HANA in a lab environment.

Troubleshooting Guides

Issue: Data Migration Cockpit (LTMC/Fiori App) Errors

Q1: I am encountering errors during the simulation or migration phase in the Migration Cockpit. How can I identify and resolve these?
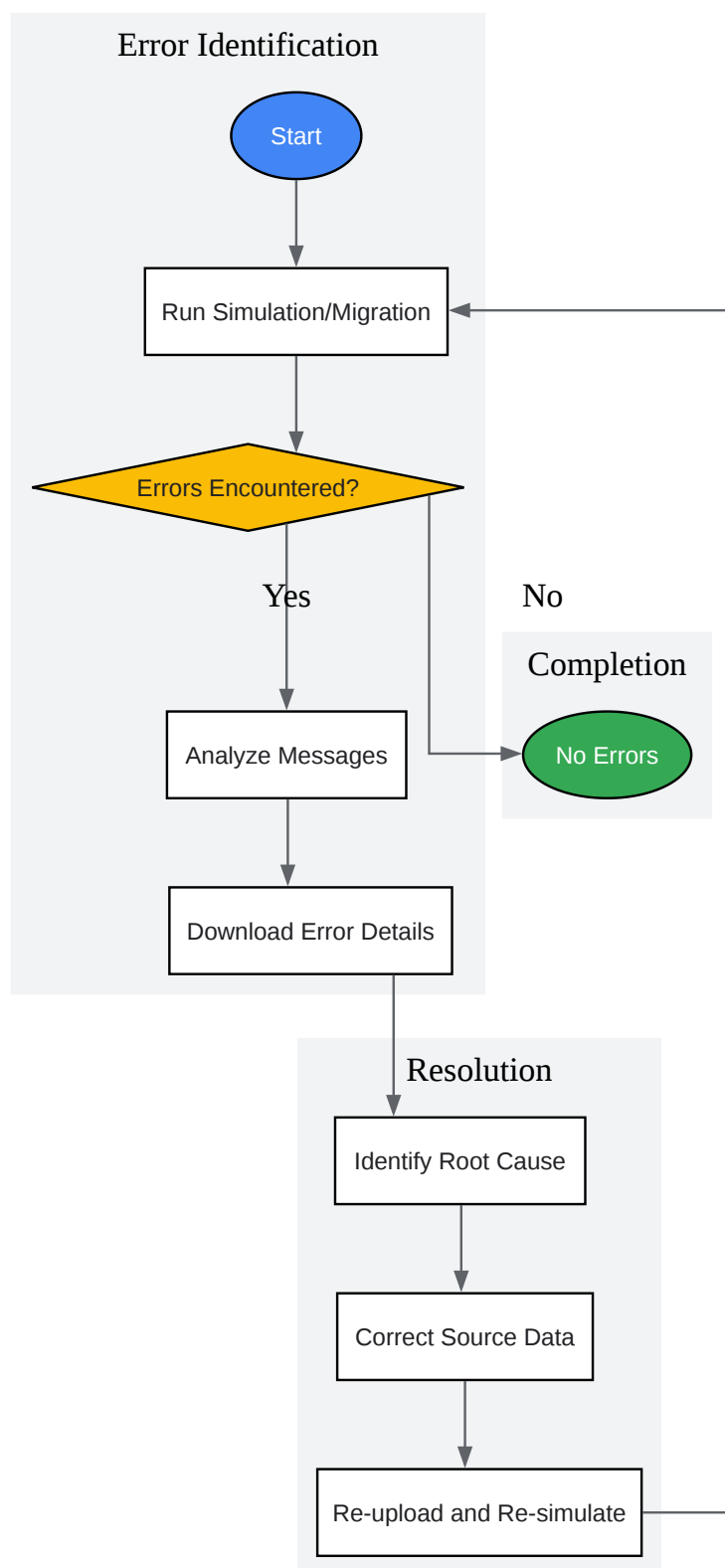
A1: Errors in the Migration Cockpit are common and are often related to data quality or configuration issues.[1] The key is to systematically analyze the error messages provided by the tool.

Experimental Protocol: Migration Cockpit Error Resolution

- Analyze Error Messages: In the Migration Cockpit, navigate to the "Messages" tab for your migration object. The system will provide a log of errors and warnings.[1][2]

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- Download Error Details: For a detailed analysis, download the error file. This file can be opened in Excel and will show the specific instances and corresponding error messages.

- Identify Root Cause: Common error categories include:

  - Data Formatting Issues: Incorrect date formats, data types, or field lengths in the source templates.

  - Missing Mandatory Data: Leaving mandatory fields in the template blank.

  - Configuration Mismatches: Discrepancies between the data in the template and the configuration in the target S/4HANA system (e.g., a cost center that does not exist).

  - Authorization Errors: The user running the migration lacks the necessary authorizations in the target system.

- Correct the Data: Based on the error analysis, correct the data in your source templates.

- Re-run Simulation: Upload the corrected file and run the simulation again to ensure the errors are resolved.

- Execute Migration: Once the simulation is error-free, proceed with the data migration.

Logical Workflow for Migration Cockpit Error Resolution

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Error Identification

Start

Run Simulation/Migration

Errors Encountered?

Yes

No

Completion

No Errors

Analyze Messages

Download Error Details

Resolution

Identify Root Cause

Correct Source Data

Re-upload and Re-simulate

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Caption: Troubleshooting workflow for SAP S/4HANA Migration Cockpit errors.

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Issue: Poor Data Quality and Inconsistencies

Q2: My data migration is failing due to "messy" or inconsistent data. What is the best practice for data cleansing in a lab environment?

A2: Poor data quality is a primary reason for migration project failures.[3][4] A systematic approach to data cleansing and validation is crucial for a successful migration.

Experimental Protocol: Data Cleansing and Validation

- Data Profiling: Before migration, analyze the source data to identify quality issues such as duplicates, incomplete records, and outdated information.

- Data Cleansing:

  - Remove Duplicates: Identify and eliminate duplicate records for key data objects like materials, customers, and vendors.

  - Correct Inaccuracies: Fix incorrect or inconsistent data entries.

  - Complete Missing Data: Fill in any missing mandatory information.

- Data Transformation: Convert the cleansed data into the format required by the SAP S/4HANA migration templates.

- Pre-load Validation: Before loading the data into S/4HANA, perform a validation check to ensure it meets the system's requirements. This can be done by running a simulation in the Migration Cockpit.[5]

- Post-load Validation: After the data is loaded, verify its accuracy and completeness in the S/4HANA system.[5] This can involve comparing record counts and spot-checking individual records.

Data Quality and Migration Success Rates

Metric	Industry Benchmark	Impact of Poor Data Quality
Migration Project Failure Rate	Often cited at over 60-70%[3]	Increased likelihood of budget and timeline overruns.
Duplicate Vendor Records	Can be as high as 30% before cleansing[3]	Can lead to procurement inefficiencies and payment errors.
Data-Related Go-Live Issues	A significant cause of post-migration problems	Can disrupt business processes and require costly rework.

Frequently Asked Questions (FAQs)

Q3: What are the most common challenges encountered during an SAP S/4HANA data migration?

A3: The most common challenges include:

- Data Quality: Migrating inaccurate, incomplete, or duplicate data.[4]

- Lack of a Clear Plan: Insufficient planning regarding scope, timelines, and responsibilities.[4]

- Custom Code: Existing custom code in legacy systems may not be compatible with S/4HANA.[4]

- Inadequate Testing: Insufficient or rushed testing of the migrated data and processes.

- Lack of Skilled Resources: Not having a team with the right expertise for the migration.

Q4: How can I ensure the performance of the S/4HANA system is not negatively impacted after data migration?

A4: To avoid performance degradation, consider the following:

- Data Archiving: Archive historical data that is not required for daily operations to reduce the database size.
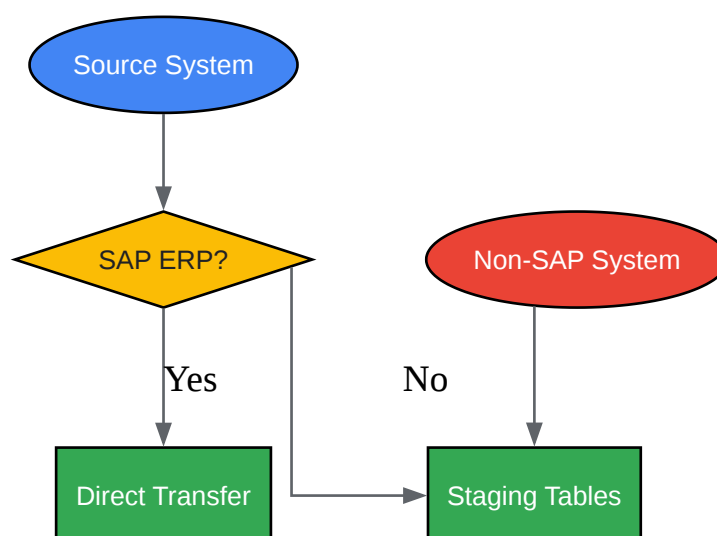
- Code Optimization: Review and optimize any custom code for performance on the HANA in-memory database.

- Performance Testing: Conduct thorough performance testing with realistic data volumes to identify and address any bottlenecks before go-live.

- Monitoring: Continuously monitor system performance after migration to proactively address any issues.[4]

Q5: What is the difference between the "Migrate Data Using Staging Tables" and "Migrate Data Directly from SAP System" approaches in the Migration Cockpit?

A5:

- Migrate Data Using Staging Tables: This approach involves populating predefined staging tables with your source data. This method is flexible and can be used for migrating data from both SAP and non-SAP systems. You can use ETL tools to populate these tables.

- Migrate Data Directly from SAP System: This approach allows for a direct transfer of data from an existing SAP ERP system to S/4HANA. It simplifies the migration process for SAP-to-SAP scenarios.

Data Migration Approach Selection

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- To cite this document: BenchChem. [Troubleshooting data migration to SAP S/4HANA in a lab environment.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12363705#troubleshooting-data-migration-to-sap-s-4hana-in-a-lab-environment]

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